

Prohydrojasmon racemate and plant stress response pathways

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Compound of Interest

Compound Name: *Prohydrojasmon racemate*

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An In-depth Technical Guide on **Prohydrojasmon Racemate** and Plant Stress Response Pathways

For: Researchers, Scientists, and Drug Development Professionals

Abstract

Prohydrojasmon (PDJ), a synthetic analog of the plant hormone jasmonic acid (JA), has emerged as a significant plant growth regulator with profound implications for agriculture and plant science research. Its ability to elicit stress responses mimics the natural defensive mechanisms mediated by the jasmonate signaling pathway. This technical guide provides a comprehensive overview of the molecular mechanisms underlying PDJ's action, its role in modulating plant stress response pathways, and its interaction with other phytohormonal signaling networks. We present a synthesis of current quantitative data, detailed experimental protocols for studying its effects, and visual representations of the core signaling cascades to serve as a resource for researchers in the field.

Introduction to Prohydrojasmon (PDJ)

Prohydrojasmon [propyl (1RS,2RS)-(3-oxo-2-pentylcyclopentyl) acetate] is a synthetic derivative of jasmonic acid, a lipid-derived hormone pivotal in regulating plant growth, development, and responses to a wide array of biotic and abiotic stresses.[1][2][3] As a structural analog, PDJ's biological activity is believed to be similar to that of endogenous jasmonates.[2] It is commercially used as a plant growth regulator to improve fruit coloration,

ripening, and quality in various crops, including apples and grapes.[1][3] From a research perspective, PDJ serves as a valuable chemical tool to investigate the intricacies of the jasmonate signaling pathway and its role in orchestrating plant defense mechanisms against herbivores and pathogens, as well as tolerance to environmental stressors like drought and salinity.[3][4][5]

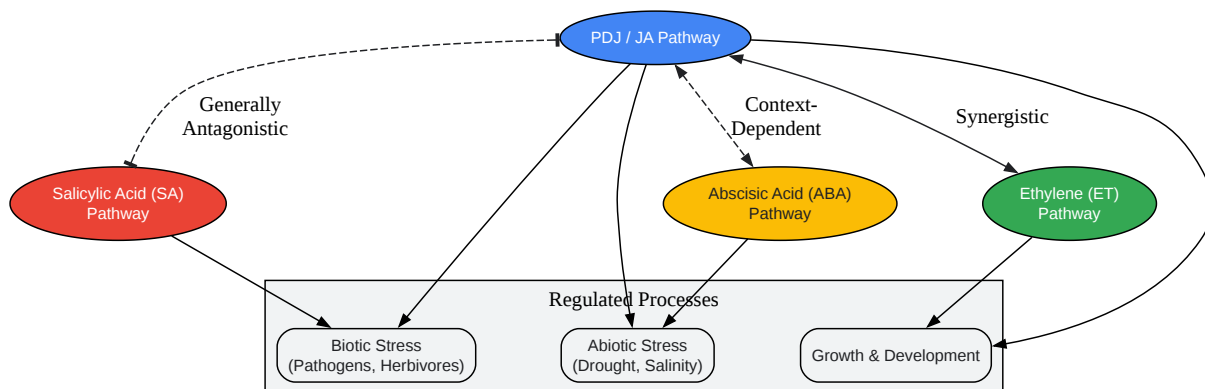
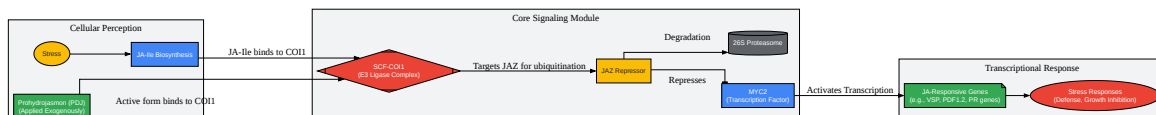
The Core Jasmonate Signaling Pathway

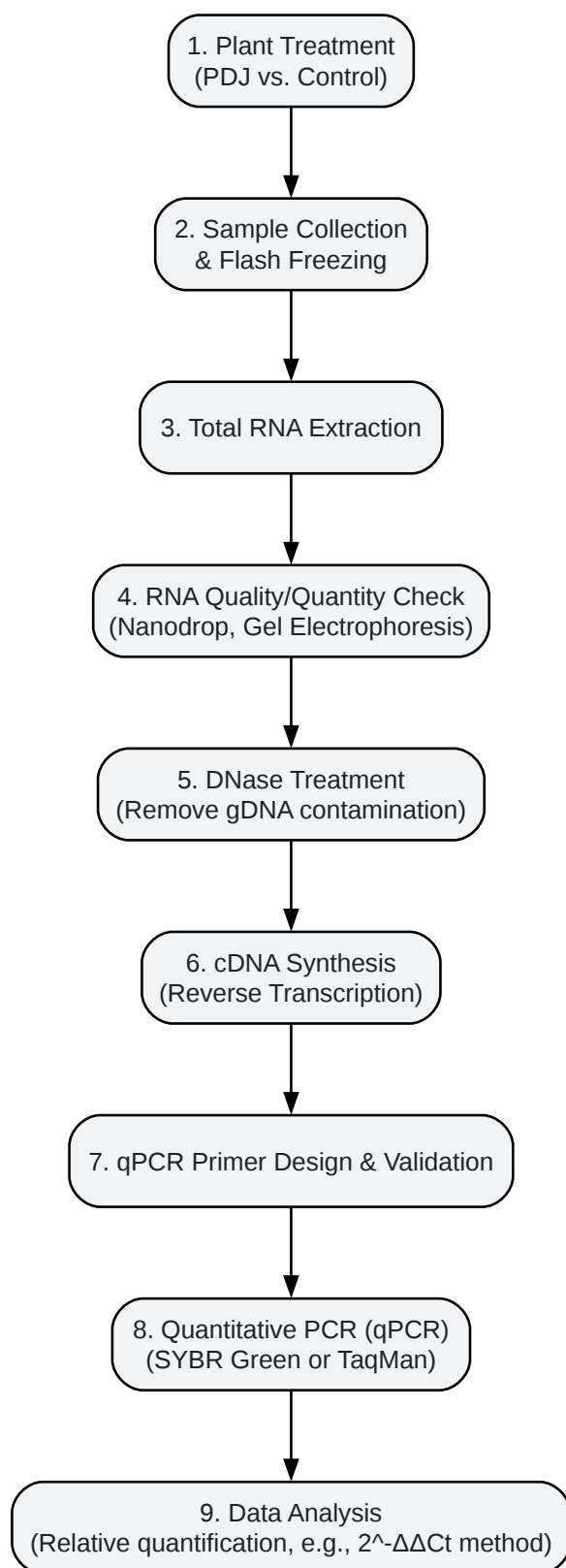
Understanding the action of PDJ requires a firm grasp of the native jasmonate (JA) signaling pathway. The pathway is initiated by various developmental cues or external stimuli, such as wounding or pathogen attack, which trigger the biosynthesis of the biologically active form of jasmonate, jasmonoyl-isoleucine (JA-Ile).[6][7]

The core signaling module consists of three key components:

- F-box protein CORONATINE INSENSITIVE 1 (COI1): The receptor for JA-Ile.[6] COI1 is part of the Skp1/Cul1/F-box (SCFCOI1) E3 ubiquitin ligase complex.[6]
- JASMONATE-ZIM DOMAIN (JAZ) proteins: A family of repressor proteins that bind to and inhibit transcription factors.[6][8]
- Transcription Factors (TFs): Primarily MYC2, a basic helix-loop-helix (bHLH) transcription factor, which acts as a master regulator of JA-responsive genes.[5][8]

Under normal conditions (low JA-Ile levels), JAZ proteins bind to MYC2, preventing it from activating the transcription of downstream genes.[5][8] Upon stress, JA-Ile levels rise and the hormone acts as a "molecular glue," facilitating the interaction between COI1 and JAZ proteins.[6] This interaction targets the JAZ proteins for ubiquitination by the SCFCOI1 complex and subsequent degradation by the 26S proteasome. The degradation of JAZ repressors liberates MYC2, allowing it to activate a cascade of JA-responsive genes that mediate defense and stress responses.[6][7] As a JA analog, PDJ is thought to activate this same pathway.





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